

Application Notes and Protocols: Assaying Buccalin's Effect on Synaptic Transmission

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Buccalin is a neuropeptide originally identified in the marine mollusk Aplysia californica. It is known to play a modulatory role in synaptic transmission, particularly at the neuromuscular junction. These application notes provide a comprehensive overview of the methodologies used to assay the effects of **Buccalin** on synaptic transmission, focusing on the well-characterized Aplysia accessory radula closer (ARC) neuromuscular junction. The protocols detailed below are intended to serve as a guide for researchers investigating the physiological actions of **Buccalin** and similar neuropeptides.

Buccalin acts as a presynaptic inhibitor, reducing the efficacy of synaptic transmission at cholinergic synapses.[1][2] Unlike other co-localized neuropeptides that may have postsynaptic actions, **Buccalin**'s effects are mediated through a presynaptic mechanism, leading to a decrease in neurotransmitter release.[1] Specifically, it has been shown to decrease the amplitude of excitatory junction potentials (EJPs) without altering the postsynaptic muscle's response to direct application of acetylcholine.[1][2] A homolog, **Buccalin** B, has been identified and is reported to be two to three times more potent in its inhibitory action on muscle contractions induced by motor neurons.

Data Presentation



The following tables summarize the quantitative data regarding the activity of **Buccalin** peptides at their identified receptor in Aplysia.

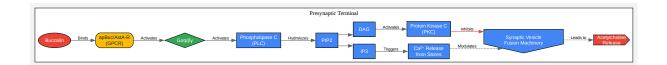
Buccalin Peptide	EC50 (nM)
Buccalin A	23 - 320
Buccalin B	23 - 320
Other Buccalin Peptides (17 total)	23 - 320

Note: The source provides a range of EC50 values for the 19 mature **Buccalin** peptides encoded by the **Buccalin** precursor, including **Buccalin** A and B.

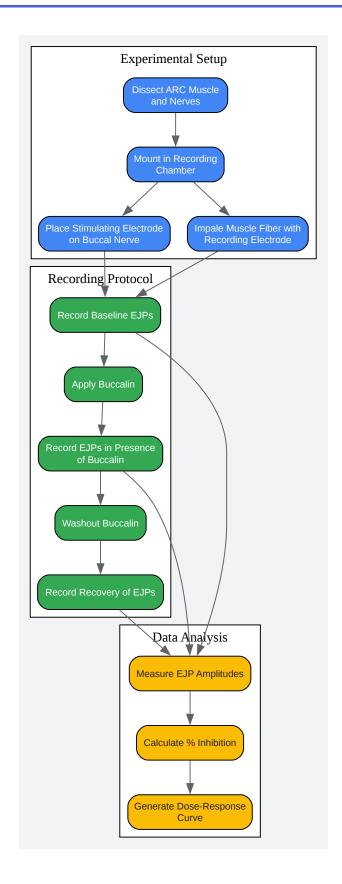
Signaling Pathway

Buccalin mediates its presynaptic inhibitory effects through a G protein-coupled receptor (GPCR), designated apBuc/AstA-R. Studies have shown that the activation of this receptor by **Buccalin** peptides leads to the accumulation of inositol monophosphate (IP1), indicating that the receptor couples to the Gαq signaling pathway. This pathway typically involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). These second messengers can then modulate various downstream effectors, ultimately leading to a reduction in neurotransmitter release.









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References

- 1. Structure and action of buccalin: a modulatory neuropeptide localized to an identified small cardioactive peptide-containing cholinergic motor neuron of Aplysia californica - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structure and action of buccalin: a modulatory neuropeptide localized to an identified small cardioactive peptide-containing cholinergic motor neuron of Aplysia californica -PubMed [pubmed.ncbi.nlm.nih.gov]
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